

Personal protective equipment for handling 3-Isopropylthiophenol

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Compound of Interest

Compound Name: 3-Isopropylthiophenol

Cat. No.: B066714

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Essential Safety and Handling Guide for 3-Isopropylthiophenol

This guide provides immediate, essential safety and logistical information for handling **3-Isopropylthiophenol** in a laboratory setting. The following procedures are critical for the safe handling, storage, and disposal of this compound and are intended for researchers, scientists, and drug development professionals.

Chemical Identity:

Compound	3-Isopropylthiophenol
Synonyms	3-(Propan-2-yl)benzenethiol
Molecular Formula	C9H12S
CAS Number	24331-72-8

Hazard Summary

3-Isopropylthiophenol is a sulfur-containing organic compound that should be handled with care. Based on data for analogous compounds like (4-Isopropyl)thiophenol and Thiophenol, it is expected to be harmful if swallowed, in contact with skin, or inhaled.^{[1][2][3]} It is also likely to

cause severe skin burns and eye damage and may cause respiratory irritation.[1][2][3] This compound has a strong, unpleasant odor (stench).[1][2]

Hazard Classifications:

Hazard Class	Category
Acute Oral Toxicity	Category 4
Acute Dermal Toxicity	Category 4
Acute Inhalation Toxicity	Category 4
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Irritation	Category 1
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)

Note: This data is based on the safety data sheet for the closely related compound (4-Isopropyl)thiophenol and should be considered representative.

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to ensure personal safety.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Neoprene or PVC). Select gloves with a protection class of 5 or higher for prolonged contact.[4]	To prevent skin contact and absorption, which can cause burns and systemic toxicity.[2] [5]
Eye and Face Protection	Safety glasses with side shields and a face shield, or chemical safety goggles.[6][7]	To protect against splashes that can cause severe eye damage.[3][5]
Skin and Body Protection	A flame-retardant, anti-static lab coat or a complete chemical-resistant suit.[7] Long-sleeved clothing and appropriate footwear are essential.[8]	To prevent skin exposure and burns.[2]
Respiratory Protection	Use in a certified chemical fume hood is required. If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) must be worn.[4] [7]	To prevent inhalation, which can cause respiratory irritation and systemic toxicity.[1][2]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Verify that an eyewash station and safety shower are accessible and functional.[9]
 - Assemble all necessary PPE and ensure it is in good condition.

- Prepare all necessary equipment and reagents before handling the compound.
- Handling:
 - Conduct all work with **3-Isopropylthiophenol** inside a chemical fume hood.[\[8\]](#)[\[9\]](#)
 - Ground all equipment to prevent static discharge, as the compound may be flammable.
[\[10\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[6\]](#)
 - Do not breathe vapors or mists.[\[1\]](#)
 - Use spark-proof tools.[\[9\]](#)[\[10\]](#)
 - Keep the container tightly closed when not in use.[\[6\]](#)[\[7\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible substances such as oxidizing agents.[\[2\]](#)[\[9\]](#)
 - The storage area should be designated for corrosive and flammable liquids.[\[2\]](#)[\[7\]](#)
 - Store under an inert atmosphere if possible, as the compound may be air-sensitive.[\[2\]](#)[\[7\]](#)
[\[8\]](#)

Disposal Plan

All waste containing **3-Isopropylthiophenol** must be treated as hazardous waste.

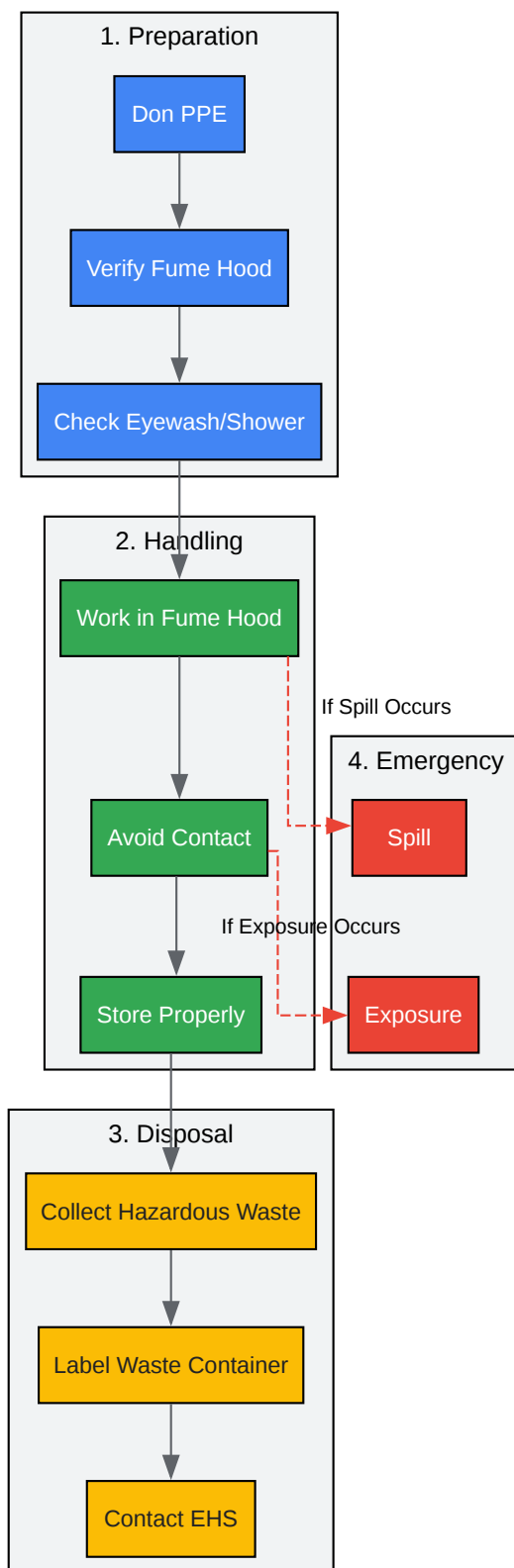
- Waste Collection:
 - Collect all waste, including contaminated gloves, wipes, and empty containers, in a designated and properly labeled hazardous waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Procedure:

- Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office.
- Do not pour down the drain.[\[7\]](#)[\[8\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)

Emergency Procedures

Exposure Type	Immediate Action
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention. [1] [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [2]
Inhalation	Move the affected person to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, provide oxygen. Seek immediate medical attention. [6] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1] [6] [8]
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed container for hazardous waste disposal. Ventilate the area thoroughly. [7] [9]

Workflow for Safe Handling of 3-Isopropylthiophenol



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Caption: Workflow for the safe handling of **3-Isopropylthiophenol**.

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